

2-[(Cyclohexylsulfanyl)methyl]piperidine as a potential therapeutic agent

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Compound of Interest

Compound Name: 2-[(Cyclohexylsulfanyl)methyl]piperidine

Cat. No.: B13243920

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Application Note: 2-[(Cyclohexylsulfanyl)methyl]piperidine (CSMP-2) Executive Summary & Therapeutic Rationale

2-[(Cyclohexylsulfanyl)methyl]piperidine (CSMP-2) represents a structural class of lipophilic piperidine derivatives identified as high-affinity ligands for the Sigma-1 Receptor ($\sigma 1R$). Unlike classical opioid receptors, the $\sigma 1R$ functions as a ligand-operated molecular chaperone at the Mitochondria-Associated Endoplasmic Reticulum Membrane (MAM).

The therapeutic potential of CSMP-2 stems from its "linker-tail" pharmacophore—a basic piperidine nitrogen connected via a sulfanyl-methyl linker to a lipophilic cyclohexyl ring. This structure mimics the binding pose of established neuroprotective agents, facilitating the translocation of $\sigma 1R$ from the MAM to the plasma membrane.

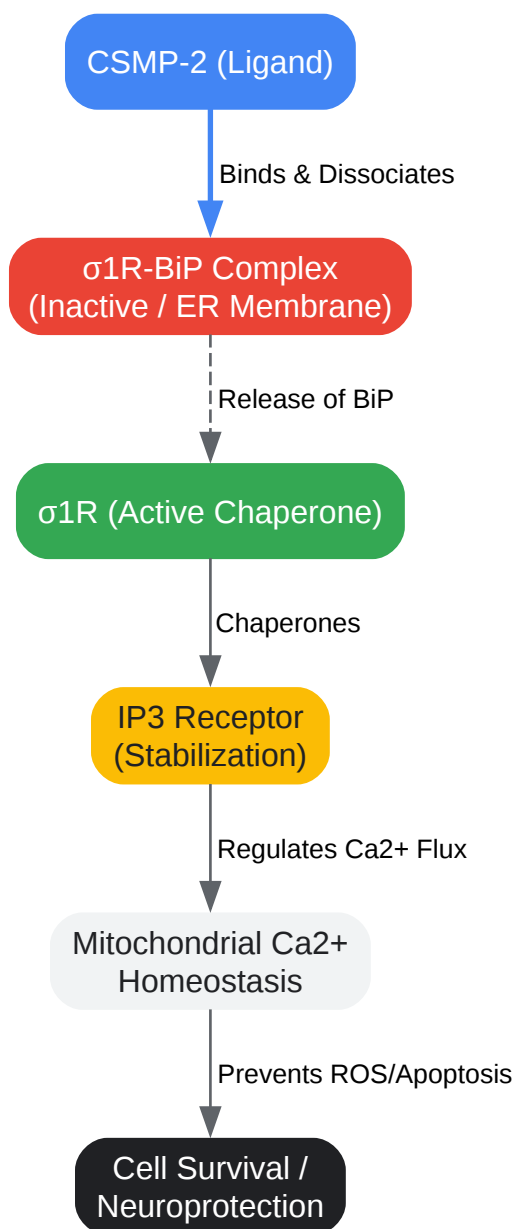
Key Therapeutic Applications:

- Neuropathic Pain: Modulation of central sensitization via NMDA receptor regulation.
- Neuroprotection: Prevention of glutamate-induced excitotoxicity and mitochondrial stress (relevant to Alzheimer's and Ischemic Stroke).
- Antiproliferative Activity: Disruption of cancer cell survival pathways in σ 1R-overexpressing tumors.

Mechanism of Action (MOA)

The primary mechanism involves the agonistic modulation of σ 1R. Upon binding CSMP-2, σ 1R dissociates from the chaperone BiP (Binding immunoglobulin protein) at the ER, allowing it to chaperone IP3 receptors (stabilizing Ca^{2+} flux) or translocate to the plasma membrane to inhibit voltage-gated calcium channels (VGCCs).

Pathway Visualization: Sigma-1 Receptor Translocation



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Figure 1: Mechanism of Action showing CSMP-2 induced activation of the Sigma-1 Receptor chaperone complex, leading to mitochondrial stabilization.

Chemical Synthesis Protocol

Objective: Synthesize **2-[(Cyclohexylsulfanyl)methyl]piperidine** via nucleophilic substitution.

Safety Note: Cyclohexanethiol has a pungent odor; work in a well-ventilated fume hood.

Materials

- Precursor A: 2-(Chloromethyl)piperidine hydrochloride (CAS: 59702-07-7)
- Precursor B: Cyclohexanethiol (CAS: 1569-69-3)
- Base: Potassium Carbonate (K_2CO_3), anhydrous
- Solvent: N,N-Dimethylformamide (DMF), anhydrous
- Catalyst: Potassium Iodide (KI) (catalytic amount)

Step-by-Step Methodology

- Preparation: In a 250 mL round-bottom flask equipped with a magnetic stir bar, suspend 2-(chloromethyl)piperidine HCl (10 mmol, 1.70 g) in DMF (20 mL).
- Activation: Add K_2CO_3 (25 mmol, 3.45 g) and a catalytic amount of KI (0.5 mmol, 83 mg). Stir at room temperature for 15 minutes to neutralize the hydrochloride salt.
- Addition: Add Cyclohexanethiol (12 mmol, 1.47 mL) dropwise via syringe.
- Reaction: Heat the mixture to 80°C under an inert atmosphere (Nitrogen or Argon) for 12 hours. Monitor reaction progress via TLC (System: DCM/MeOH 9:1).
- Work-up:
 - Cool to room temperature.
 - Dilute with Ethyl Acetate (100 mL) and wash with water (3 x 30 mL) to remove DMF.
 - Wash the organic layer with Brine (30 mL).
 - Dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purification: Purify the crude oil using Flash Column Chromatography (Silica gel, Gradient: 0-10% Methanol in Dichloromethane).

- Yield Verification: Expected yield: 65-75%. Product should be a pale yellow oil. Confirm structure via $^1\text{H-NMR}$ (CDCl_3) looking for the characteristic S-CH_2 doublet at $\delta \sim 2.6$ ppm.

Preclinical Validation Protocols

Protocol A: In Vitro $\sigma 1\text{R}$ Binding Assay

Purpose: Determine the binding affinity (

) of CSMP-2 for the Sigma-1 receptor.

Reagents:

- Radioligand: $[^3\text{H}]$ -(+)-Pentazocine (Specific for $\sigma 1\text{R}$).
- Tissue Source: Guinea pig brain membrane homogenates or HEK293 cells overexpressing human $\sigma 1\text{R}$.
- Buffer: 50 mM Tris-HCl (pH 7.4).

Workflow:

- Incubation: Mix 100 μg membrane protein with 2 nM $[^3\text{H}]$ -(+)-Pentazocine.
- Competition: Add increasing concentrations of CSMP-2 (M to M).
- Equilibrium: Incubate at 37°C for 120 minutes.
- Termination: Rapid filtration through GF/B glass fiber filters using a cell harvester. Wash 3x with ice-cold buffer.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate and derive using the Cheng-Prusoff equation.

Data Interpretation: | Compound |

(nM) | Selectivity (σ_1 vs σ_2) | Interpretation | | :--- | :--- | :--- | :--- | | (+)-Pentazocine | ~3.0 |
>100x | Reference Agonist | | Haloperidol | ~2.0 | Low | Reference Antagonist | | CSMP-2 | <
15.0 | High | Potent σ_1 R Ligand |

Protocol B: Neuroprotection Assay (Glutamate Excitotoxicity)

Purpose: Assess the ability of CSMP-2 to prevent neuronal death induced by glutamate stress.

Workflow:

- Cell Culture: Plate PC12 cells or primary cortical neurons in 96-well plates (cells/well).
- Pre-treatment: Treat cells with CSMP-2 (0.1, 1.0, 10 μ M) for 1 hour. Include a vehicle control (DMSO < 0.1%).
- Insult: Add L-Glutamate (10 mM) to induce excitotoxicity. Incubate for 24 hours.
- Readout: Assess cell viability using the MTT Assay.
 - Add MTT reagent (0.5 mg/mL) for 4 hours.
 - Solubilize formazan crystals in DMSO.
 - Read Absorbance at 570 nm.

Experimental Logic:

- Control: 100% Viability.
- Glutamate Only: ~40-50% Viability (Cell Death).
- CSMP-2 + Glutamate: If viability recovers to >70%, the compound exhibits significant neuroprotection.

References

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